

# Spectroscopic Data Analysis of 16,17-Dihydroheronamide C

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: 16,17-Dihydroheronamide C

Cat. No.: B15580785

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**16,17-Dihydroheronamide C** was designed as a molecular probe to investigate the mode of action of Heronamide C. Its synthesis and subsequent spectroscopic characterization have been pivotal in understanding the structure-activity relationships within this class of compounds.

## Mass Spectrometry (MS) Data

High-resolution mass spectrometry (HRMS) was employed to confirm the elemental composition of **16,17-Dihydroheronamide C**. The data obtained is consistent with the predicted molecular formula,  $C_{29}H_{41}NO_3$ .

| Parameter         | Value                         |
|-------------------|-------------------------------|
| Molecular Formula | $C_{29}H_{41}NO_3$            |
| Molecular Weight  | 451.64 g/mol                  |
| Ionization Mode   | Electrospray Ionization (ESI) |
| Calculated m/z    | $[M+H]^+$ : 452.3159          |
| Found m/z         | $[M+H]^+$ : 452.3156          |

## Nuclear Magnetic Resonance (NMR) Data

The structural elucidation of **16,17-Dihydroheronamide C** was accomplished through extensive NMR spectroscopy. The  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra were recorded in deuterated chloroform ( $\text{CDCl}_3$ ) at 500 MHz and 125 MHz, respectively.

$^1\text{H}$  NMR Spectroscopic Data (500 MHz,  $\text{CDCl}_3$ )

| Position | Chemical Shift ( $\delta$ , ppm) | Multiplicity | Coupling Constant (J, Hz) |
|----------|----------------------------------|--------------|---------------------------|
| 2        | 6.18                             | dd           | 15.0, 9.5                 |
| 3        | 5.75                             | d            | 15.0                      |
| 4        | 6.07                             | dd           | 15.0, 6.0                 |
| 5        | 5.62                             | dd           | 15.0, 8.0                 |
| 6        | 2.45                             | m            | 9.5                       |
| 7        | 4.01                             | d            |                           |
| 8        | 3.85                             | d            |                           |
| 9        | 5.48                             | br d         | 9.5                       |
| 10       | 5.95                             | dd           | 15.0, 8.0                 |
| 11       | 5.58                             | dd           | 15.0, 7.5                 |
| 12       | 5.82                             | dd           | 15.0, 8.0                 |
| 13       | 5.68                             | dd           | 15.0, 7.5                 |
| 14       | 2.30                             | m            | 6.5                       |
| 15       | 3.95                             | t            |                           |
| 16       | 1.55                             | m            |                           |
| 17       | 1.30                             | m            |                           |
| 18       | 2.05                             | m            |                           |
| 19       | 5.35                             | m            | 7.0                       |
| 20       | 5.40                             | m            |                           |
| 21       | 2.00                             | q            |                           |
| 22       | 0.95                             | t            | 7.0                       |
| 6-Me     | 1.05                             | d            | 7.0                       |
| 14-Me    | 0.98                             | d            | 7.0                       |

|    |      |   |     |
|----|------|---|-----|
| NH | 6.80 | d | 9.0 |
|----|------|---|-----|

$^{13}\text{C}$  NMR Spectroscopic Data (125 MHz,  $\text{CDCl}_3$ )

| Position | Chemical Shift ( $\delta$ , ppm) |
|----------|----------------------------------|
| 1        | 167.5                            |
| 2        | 125.8                            |
| 3        | 135.2                            |
| 4        | 128.9                            |
| 5        | 132.5                            |
| 6        | 42.3                             |
| 7        | 75.1                             |
| 8        | 74.8                             |
| 9        | 58.2                             |
| 10       | 130.1                            |
| 11       | 131.8                            |
| 12       | 129.5                            |
| 13       | 134.1                            |
| 14       | 38.9                             |
| 15       | 72.4                             |
| 16       | 32.7                             |
| 17       | 29.8                             |
| 18       | 35.6                             |
| 19       | 128.7                            |
| 20       | 130.5                            |
| 21       | 25.7                             |
| 22       | 14.1                             |
| 6-Me     | 18.2                             |

14-Me

19.5

## Experimental Protocols

### General

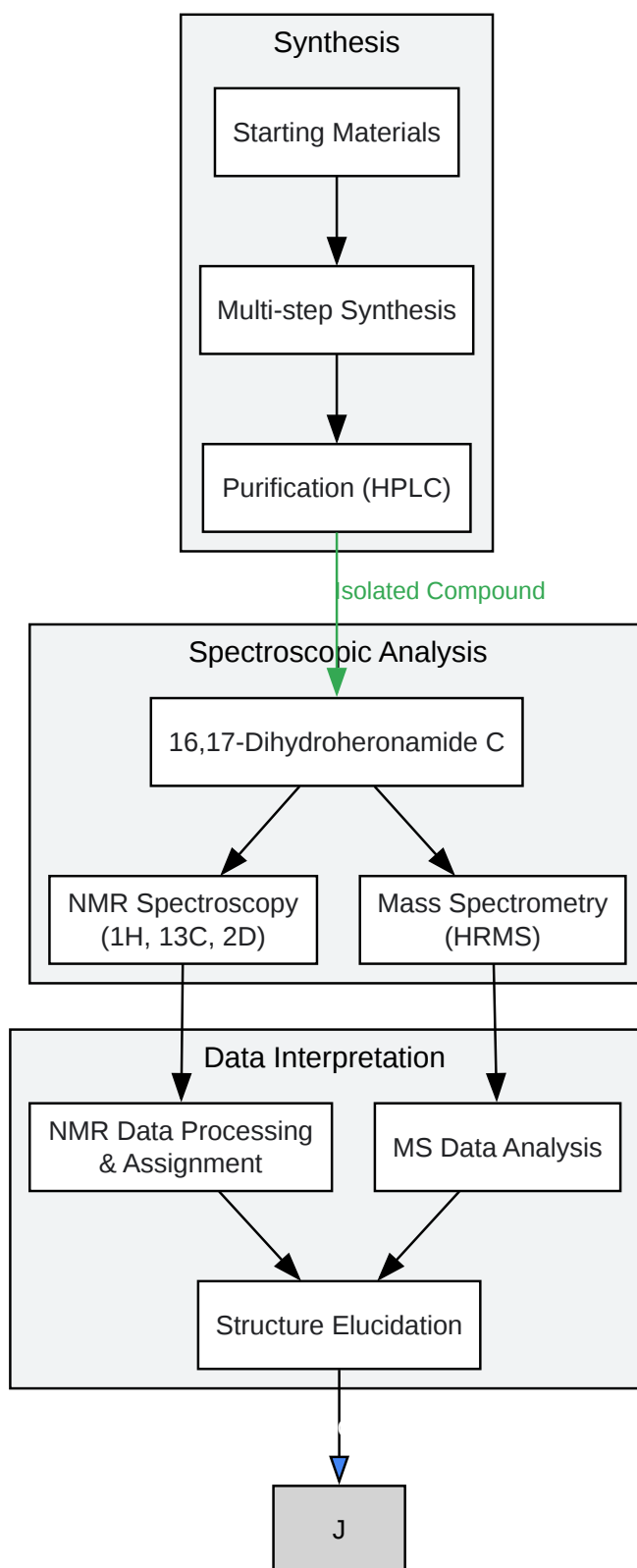
All reactions were carried out under an argon atmosphere with dry solvents under anhydrous conditions, unless otherwise noted. Reagents were purchased at the highest commercial quality and used without further purification.

### Spectroscopic Analysis

NMR spectra were recorded on a Bruker AVANCE 500 spectrometer. Chemical shifts are reported in parts per million (ppm) and referenced to the residual solvent signals ( $\text{CDCl}_3$ :  $\delta\text{H} = 7.26$  ppm,  $\delta\text{C} = 77.16$  ppm). High-resolution mass spectra (HRMS) were recorded on a Thermo Fisher Scientific Exactive Plus Orbitrap mass spectrometer using electrospray ionization (ESI).

## Synthesis and Analysis Workflow

The following diagram illustrates the general workflow from the synthesis of **16,17-Dihydroheronamide C** to its spectroscopic analysis and data interpretation.



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Caption: Workflow for the synthesis and spectroscopic characterization of **16,17-Dihydroheronamide C**.

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

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